

Bis(N-methylbenzamido)methylethoxysilane chemical structure and properties

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Compound of Interest

Compound Name: *Bis(N-methylbenzamido)methylethoxysilane*

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An In-depth Technical Guide to Bis(N-methylbenzamido)methylethoxysilane

This technical guide provides a comprehensive overview of the chemical structure, properties, and plausible synthesis of **Bis(N-methylbenzamido)methylethoxysilane**, tailored for researchers, scientists, and professionals in drug development.

Chemical Structure and Identification

Bis(N-methylbenzamido)methylethoxysilane is an organosilicon compound featuring a central silicon atom bonded to a methyl group, an ethoxy group, and two N-methylbenzamido groups.

Chemical Structure Diagram:

Caption: Chemical structure of **Bis(N-methylbenzamido)methylethoxysilane**.

Table 1: Chemical Identifiers^{[1][2]}

Identifier	Value
IUPAC Name	N-[--INVALID-LINK--methylsilyl]-N-methylbenzamide
CAS Number	16230-35-6
Molecular Formula	C19H24N2O3Si
SMILES	CCO--INVALID-LINK--(N(C)C(=O)C1=CC=CC=C1)N(C)C(=O)C2=CC=CC=C2
InChI	InChI=1S/C19H24N2O3Si/c1-5-24-25(4,20(2)18(22)16-12-8-6-9-13-16)21(3)19(23)17-14-10-7-11-15-17/h6-15H,5H2,1-4H3
InChIKey	BLEJWUIEUACHKH-UHFFFAOYSA-N

Physicochemical Properties

Currently, detailed experimental data on the physicochemical properties of **Bis(N-methylbenzamido)methylethoxysilane** is limited in publicly available literature. The following tables summarize the available and predicted data.

Table 2: Physical Properties[2]

Property	Value
Molecular Weight	356.49 g/mol
Melting Point	-13 °C

Table 3: Predicted Mass Spectrometry Data[1]

Adduct	m/z	Predicted CCS (Å²)
[M+H] ⁺	357.16288	184.1
[M+Na] ⁺	379.14482	186.8
[M-H] ⁻	355.14832	192.4
[M+NH ₄] ⁺	374.18942	197.2
[M+K] ⁺	395.11876	186.5
[M+H-H ₂ O] ⁺	339.15286	174.7
[M+HCOO] ⁻	401.15380	206.8
[M+CH ₃ COO] ⁻	415.16945	222.0

CCS: Collision Cross Section. Data is predicted using CCSbase.

Synthesis

While specific experimental protocols for the synthesis of **Bis(N-methylbenzamido)methylethoxysilane** are not readily available in peer-reviewed literature, a plausible synthetic route can be inferred from patents describing the preparation of similar aminosilanes.[3][4] The general approach involves the reaction of a dichlorosilane with an amine.

Proposed Synthesis Pathway:

A likely synthesis method involves the reaction of methylethoxydichlorosilane with N-methylbenzamide in the presence of a base to neutralize the HCl byproduct.

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References

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